

Application Notes and Protocols: Calcium Titanate (CaTiO₃) as a Catalyst Support

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Compound of Interest

Compound Name: Calcium titanate

Cat. No.: B077971

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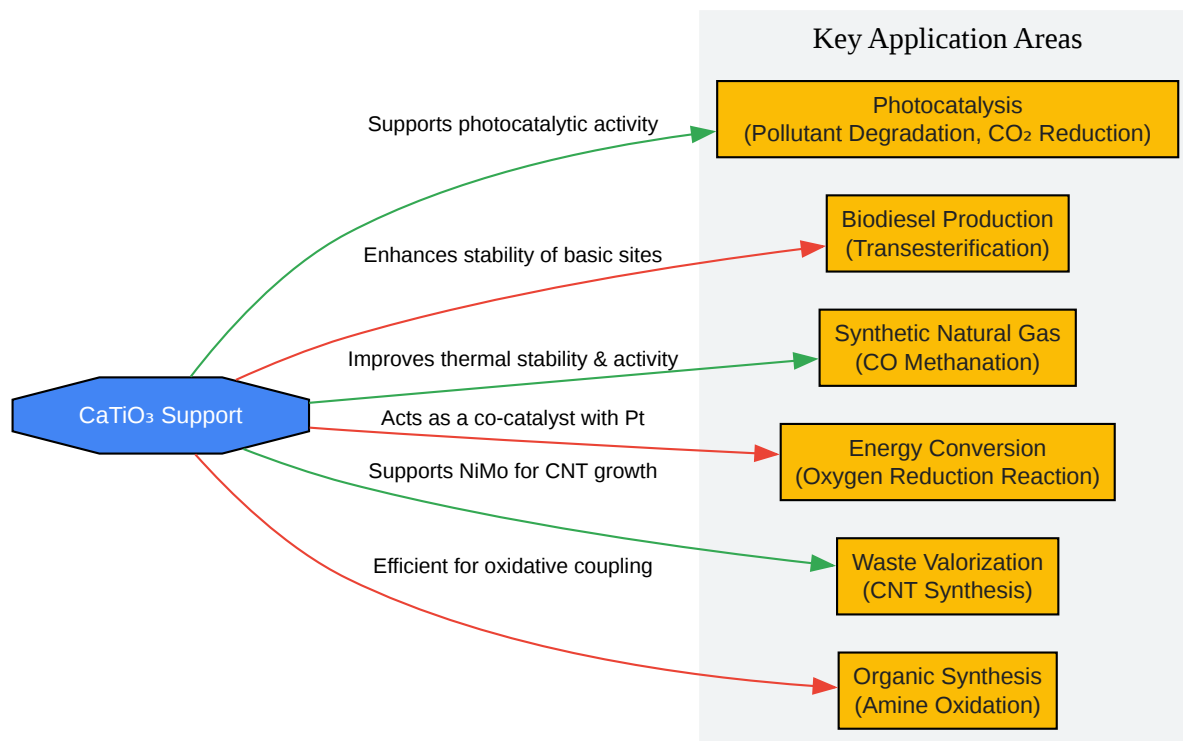
Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcium titanate (CaTiO₃), an inorganic compound with a perovskite structure, is gaining significant attention in materials science and catalysis.^[1] Its unique properties, including high thermal stability, resistance to sintering at high temperatures, and versatile electronic characteristics, make it an excellent candidate for use as a catalyst support in a wide range of chemical reactions.^{[1][2][3]} Unlike traditional supports, CaTiO₃ can actively participate in catalytic cycles through strong metal-support interactions and the presence of oxygen vacancies, which can enhance catalytic activity and stability.^{[4][5]} This document provides detailed application notes and experimental protocols for the synthesis, characterization, and utilization of CaTiO₃-supported catalysts.

Overview of Applications

Calcium titanate has demonstrated its utility as a robust catalyst support in numerous applications, ranging from environmental remediation to energy production. Its stability under various reaction conditions allows for the dispersion of active metal species, leading to enhanced performance.^{[2][3]}



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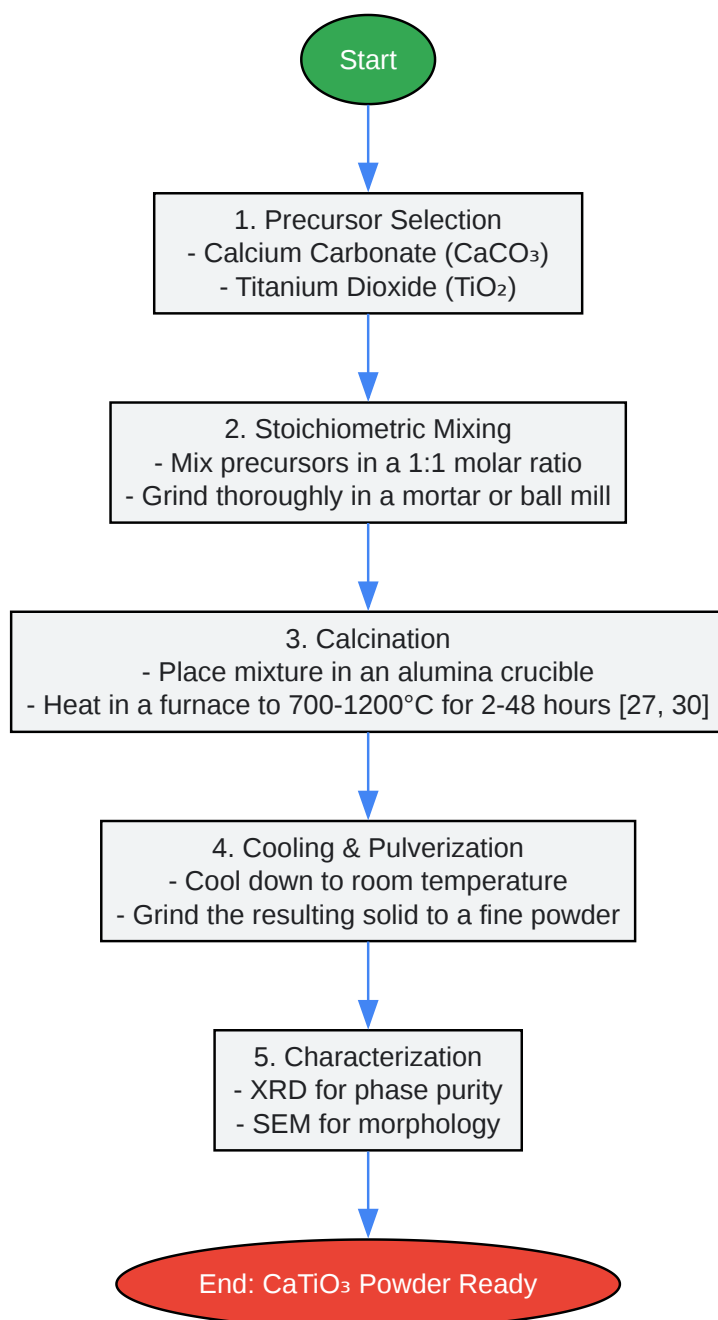
Caption: Logical diagram illustrating the diverse applications of **calcium titanate** as a catalyst support.

Experimental Protocols

This section provides detailed, step-by-step protocols for the synthesis of CaTiO_3 support, the preparation of metal-loaded catalysts, and the evaluation of their catalytic performance.

Protocol 1: Synthesis of CaTiO_3 Support via Solid-State Reaction

The solid-state reaction method is a straightforward and scalable approach for synthesizing crystalline CaTiO_3 powder.[6][7] It involves the high-temperature reaction of precursor materials.



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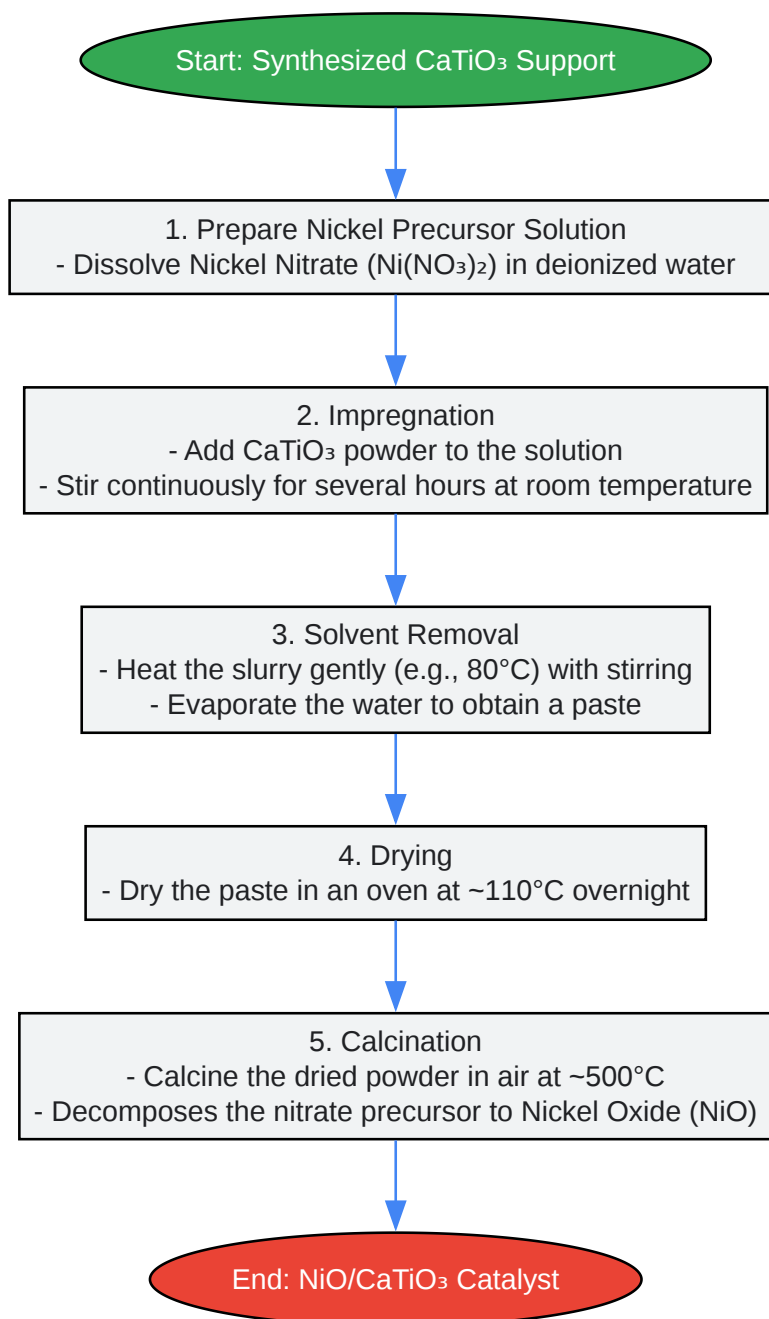
Caption: Experimental workflow for the synthesis of CaTiO_3 powder using the solid-state reaction method.

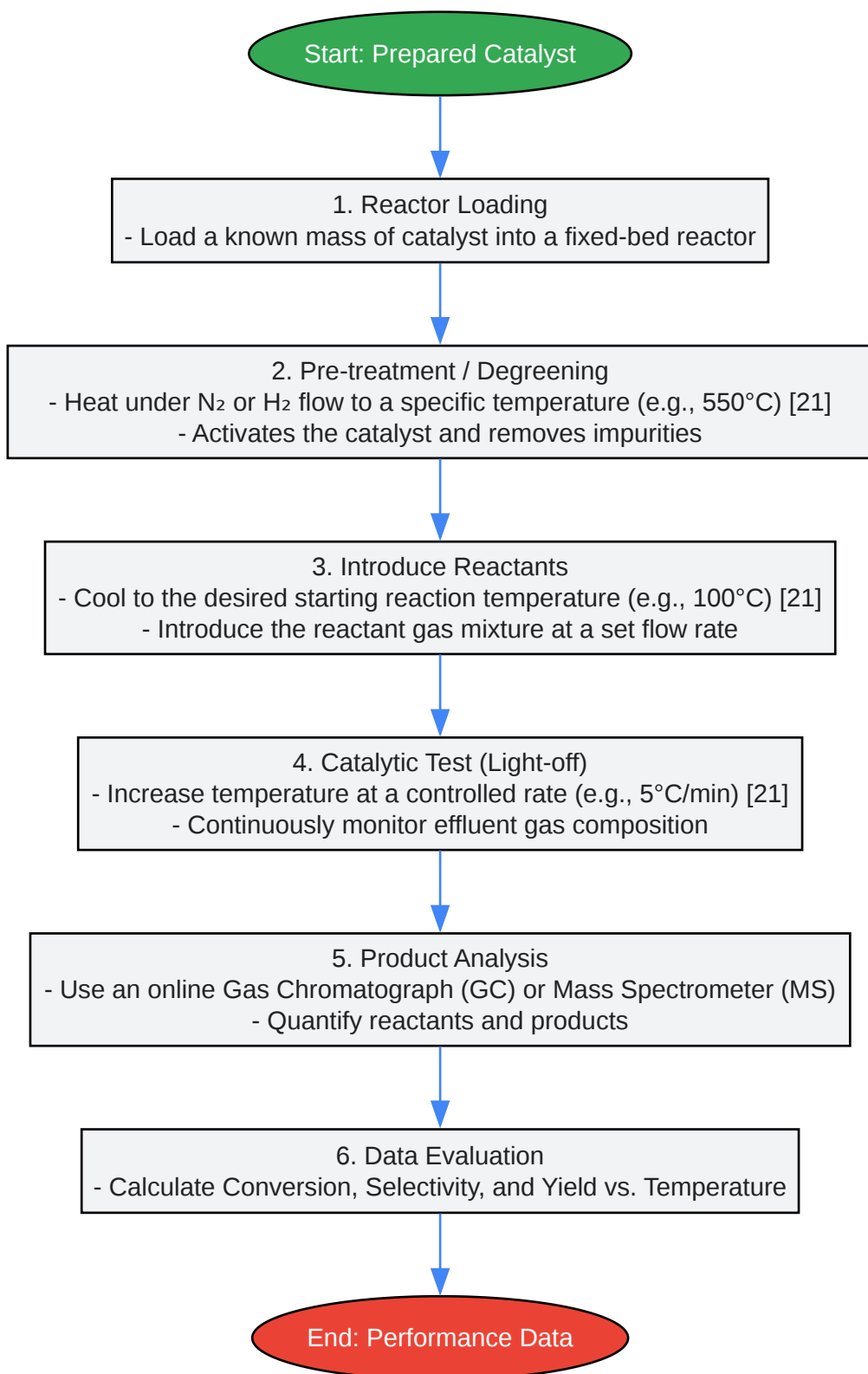
Methodology:

- **Precursor Preparation:** Use high-purity calcium carbonate (CaCO_3) and titanium dioxide (TiO_2) as precursors.
- **Mixing and Milling:** Weigh stoichiometric amounts of the precursors (1:1 molar ratio) and mix them intimately.^[7] This can be achieved by grinding in an agate mortar or through high-energy ball milling to ensure homogeneity.^[7]
- **Calcination:** Transfer the mixed powder to an alumina crucible. Place the crucible in a programmable muffle furnace. Heat the mixture to a high temperature, typically in the range of 700°C to 1200°C, and hold for several hours (e.g., 2-50 hours) to ensure complete reaction.^{[7][8]} The optimal temperature and duration can influence the crystallinity and particle size of the final product.^[7]
- **Post-Calcination Processing:** After calcination, allow the furnace to cool down to room temperature. The resulting CaTiO_3 product will be a sintered cake, which should be ground into a fine powder using a mortar and pestle.
- **Characterization:** The synthesized powder should be characterized to confirm its phase purity and morphology using techniques like X-ray Diffraction (XRD) and Scanning Electron Microscopy (SEM).^[7]

Protocol 2: Preparation of Ni-Supported CaTiO_3 Catalyst via Impregnation

The wet impregnation method is commonly used to disperse an active metal species, such as Nickel, onto the surface of the CaTiO_3 support.^[5] This protocol is adapted for preparing a Ni/CaTiO_3 catalyst for CO methanation.





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